

Proper Disposal Procedures for AJI-100

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Compound of Interest

Compound Name: AJI-100

Cat. No.: B15611967

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Essential guidelines for the safe handling and disposal of **AJI-100**, ensuring laboratory safety and environmental compliance.

AJI-100 is the trade name for AJIDEW® A-100, a product that is 100% crystallized Pyrrolidone Carboxylic Acid (PCA).[1][2][3][4] PCA is a natural humectant derived from L-Glutamic Acid and is a component of the skin's Natural Moisturizing Factor (NMF).[1] While it is used in personal care and cosmetic applications, proper disposal procedures in a laboratory setting are crucial to maintain safety and adhere to regulations.[2]

Hazard Identification and Personal Protective Equipment (PPE)

Before handling **AJI-100** for disposal, it is imperative to understand its potential hazards and use appropriate personal protective equipment. The primary component, Pyrrolidone Carboxylic Acid, is classified as follows:

- Acute oral toxicity (Category 4): Harmful if swallowed.[5]
- Skin irritation (Category 2): Causes skin irritation.[5]
- Serious eye irritation (Category 2A): Causes serious eye irritation.[5]

- Specific target organ toxicity, single exposure (Category 3): May cause respiratory irritation.
[5]

Recommended Personal Protective Equipment (PPE):

PPE Category	Specification	Rationale
Eye Protection	Safety glasses with side-shields or goggles.	To prevent eye contact which can cause serious irritation.[5] [6]
Hand Protection	Chemically resistant gloves.	To prevent skin contact and irritation. Gloves must be inspected before use and disposed of properly after.[5][7]
Body Protection	Lab coat or chemical-resistant suit.	To protect skin from accidental contact.
Respiratory Protection	Use in a well-ventilated area. A dust mask or respirator may be necessary if creating dust.	To avoid inhalation, which may cause respiratory irritation.[5]

Step-by-Step Disposal Protocol for AJI-100

The disposal of **AJI-100** and its contaminated materials must be conducted in compliance with all federal, state, and local regulations.

1. Waste Collection:

- Solid Waste:
 - Collect unused or waste **AJI-100** powder in a designated, leak-proof hazardous waste container.[7]
 - Contaminated materials such as gloves, weighing paper, and pipette tips should also be placed in this container.

- Avoid creating dust during collection. If a spill occurs, carefully sweep or shovel the material into a closed container for disposal.[1][5]
- Liquid Waste:
 - If **AJI-100** is in a solution, collect it in a designated, sealed waste container.
 - For spills of liquid solutions, use an inert absorbent material and place it in the hazardous waste container.
- Empty Containers:
 - Triple-rinse empty containers with a suitable solvent.
 - The rinsate (the rinse water or solvent) must be collected and treated as hazardous waste.
 - After triple-rinsing, the container can be disposed of in the regular trash or recycled, depending on institutional policies.

2. Labeling:

- Clearly label the hazardous waste container with the words "Hazardous Waste."
- The label must include the full chemical name: "Pyrrolidone Carboxylic Acid" or "**AJI-100**".
- List the associated hazards, such as "Acute Toxicity," "Skin Irritant," and "Eye Irritant."

3. Storage:

- Store the sealed hazardous waste container in a cool, dry, and well-ventilated area.
- Ensure the container is kept away from incompatible materials, such as strong oxidizing agents.[8]

4. Final Disposal:

- Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal company.

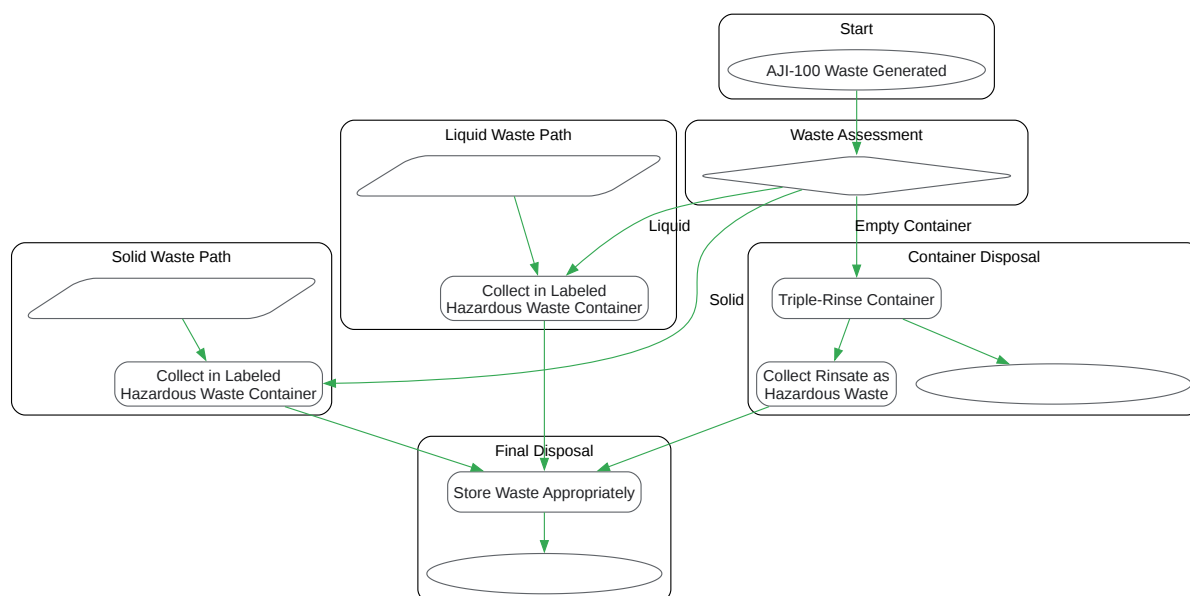
- Do not dispose of **AJI-100** down the drain.[5]

Experimental Protocols

The recommended disposal procedures are based on standard laboratory safety protocols for chemicals with the hazard classifications of Pyrrolidone Carboxylic Acid. Specific experimental data on the environmental fate and toxicology of **AJI-100** are limited in the provided search results, but a related product, AJIDEW N-50 (the sodium salt of PCA), has been shown to be biodegradable.[8]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **AJI-100**.



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